

In-Depth Technical Guide: Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate*

Cat. No.: B063327

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CAS Number: 175203-45-9

This technical guide provides a comprehensive overview of **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate**, a key intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical manufacturing.

Chemical Identity and Properties

Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate is a substituted thiophene derivative containing a reactive chlorosulfonyl group, a methoxy group, and a methyl ester functionality.[1][2][3] These features make it a versatile building block in the synthesis of more complex molecules.[4]

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	175203-45-9	[1] [2] [3] [5] [6]
Molecular Formula	C ₇ H ₇ ClO ₅ S ₂	[1] [3]
Molecular Weight	270.7 g/mol	[1] [3]
IUPAC Name	Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate	[1] [2]
SMILES	<chem>COC(=O)C1=CSC(=C1OC)S(Cl)(=O)=O</chem>	[1] [3]
InChIKey	IJGCJDNTXHGTFB-UHFFFAOYSA-N	[1] [3]

Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate** is not extensively documented in publicly available literature. However, based on general synthetic methodologies for similar thiophene derivatives, its preparation likely involves a multi-step process. A plausible synthetic route would begin with a suitably substituted thiophene precursor, followed by chlorosulfonation to introduce the -SO₂Cl group, and subsequent esterification to yield the final product. The precise reagents and reaction conditions would require specific laboratory development and optimization.

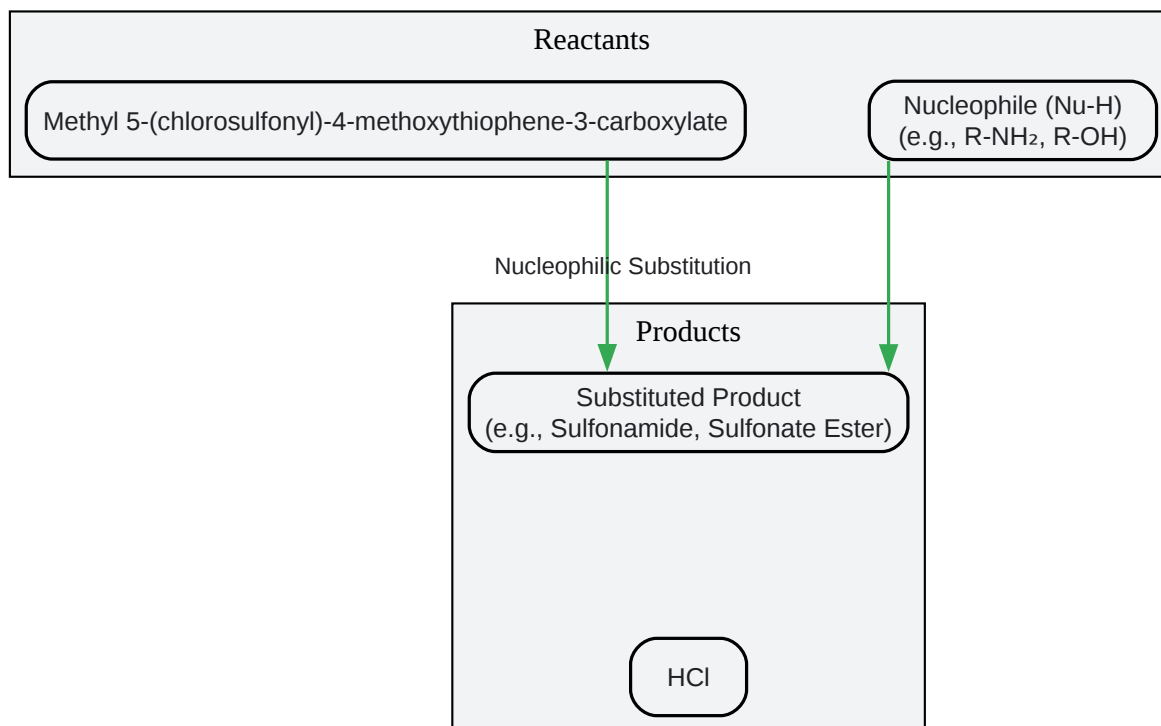
Reactivity and Chemical Transformations

The primary site of reactivity in **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate** is the highly electrophilic chlorosulfonyl group. This functional group readily undergoes nucleophilic substitution reactions with a variety of nucleophiles. This reactivity is fundamental to its utility as a synthetic intermediate.[\[4\]](#)

For instance, the chlorosulfonyl moiety can react with amines to form sulfonamides, with alcohols to produce sulfonate esters, and with water to hydrolyze to the corresponding sulfonic

acid. This versatility allows for the introduction of a sulfonyl linkage, a common structural motif in many biologically active compounds.

Below is a diagram illustrating the general reactivity of the chlorosulfonyl group.



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Figure 1: General reaction scheme for **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate**.

Applications in Research and Development

As a functionalized heterocyclic compound, **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate** serves as a valuable intermediate in the synthesis of a range of target molecules, particularly in the pharmaceutical and agrochemical industries.[4] The ability to

readily form sulfonamide and sulfonate ester linkages is crucial in the development of new therapeutic agents and specialized chemicals.

While specific examples of blockbuster drugs derived directly from this starting material are not prominent in the literature, its structural motifs are present in various classes of bioactive molecules. Further research may uncover its utility in the synthesis of novel compounds with potential applications in medicinal chemistry and material science.

Experimental Protocols

Detailed experimental protocols for the synthesis and subsequent reactions of **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate** are not readily available in the surveyed public domain literature. Researchers interested in utilizing this compound would likely need to adapt general procedures for the manipulation of sulfonyl chlorides and thiophene-based esters. Standard laboratory techniques for handling moisture-sensitive and reactive compounds are recommended.

Signaling Pathways and Biological Activity

There is no specific information available in the public literature regarding the direct biological activity of **Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate** or its involvement in any signaling pathways. Its primary role is that of a synthetic building block, and any biological effects would be characteristic of the final products synthesized from it.

Conclusion

Methyl 5-(chlorosulfonyl)-4-methoxythiophene-3-carboxylate is a specialized chemical intermediate with significant potential in synthetic organic chemistry. Its key feature is the reactive chlorosulfonyl group, which allows for the straightforward formation of sulfonamides and related structures. While detailed experimental and biological data are limited in the public domain, its structural characteristics make it a compound of interest for the synthesis of novel molecules in drug discovery and material science. Further research and publication of its synthetic applications would be beneficial to the scientific community.

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